

A Comprehensive Guide to the Spectroscopic Characterization of Ethyl 2,4-dioxoheptanoate

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Compound of Interest

Compound Name: Ethyl 2,4-dioxoheptanoate

CAS No.: 36983-31-0

Cat. No.: B135735

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2,4-dioxoheptanoate, a β -keto ester, presents a compelling scaffold for synthetic chemistry and drug discovery. Its utility in the synthesis of more complex molecules necessitates a thorough understanding of its structural and electronic properties. This guide provides a detailed protocol for the characterization of **Ethyl 2,4-dioxoheptanoate** using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). We will delve into the theoretical underpinnings of these techniques, predict the spectral outcomes, and offer a comparative analysis with a structurally similar compound to highlight key distinguishing features. This document is intended to serve as a practical resource for researchers, enabling robust and unambiguous identification of this versatile compound.

The Structural Uniqueness of Ethyl 2,4-dioxoheptanoate: The Influence of Keto-Enol Tautomerism

A critical aspect of the chemistry of **Ethyl 2,4-dioxoheptanoate**, and β -dicarbonyl compounds in general, is its existence as a mixture of keto and enol tautomers in solution. This equilibrium is influenced by factors such as solvent polarity and temperature. The presence of both tautomers will be reflected in the NMR spectrum, providing a unique spectroscopic fingerprint.

Keto-Enol Tautomerism of **Ethyl 2,4-dioxoheptanoate**

Caption: Keto-enol tautomerism of **Ethyl 2,4-dioxoheptanoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by probing the magnetic properties of atomic nuclei. For **Ethyl 2,4-dioxoheptanoate**, both ^1H and ^{13}C NMR will provide invaluable information regarding the connectivity of atoms and the presence of tautomers.

Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum of **Ethyl 2,4-dioxoheptanoate** is expected to show distinct signals for both the keto and enol forms. The integration of these signals can be used to determine the relative concentration of each tautomer in a given solvent.

Table 1: Predicted ^1H NMR Chemical Shifts (δ) and Splitting Patterns for **Ethyl 2,4-dioxoheptanoate** (in CDCl_3)

Assignment (Keto Form)	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment (Enol Form)	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)
H-7 (CH ₃)	0.9 - 1.0	t	~7.5	H-7 (CH ₃)	0.9 - 1.0	t	~7.5
H-6 (CH ₂)	1.5 - 1.7	sextet	~7.5	H-6 (CH ₂)	2.1 - 2.3	t	~7.5
H-5 (CH ₂)	2.7 - 2.9	t	~7.5	H-3 (CH)	5.5 - 5.7	s	-
H-3 (CH ₂)	3.8 - 4.0	s	-	H-1' (OCH ₂)	4.1 - 4.3	q	~7.1
H-1' (OCH ₂)	4.1 - 4.3	q	~7.1	H-2' (CH ₃)	1.2 - 1.4	t	~7.1
H-2' (CH ₃)	1.2 - 1.4	t	~7.1	Enol OH	12.0 - 13.0	br s	-

Note: These are predicted values based on typical chemical shifts for similar functional groups. Actual experimental values may vary slightly.

Predicted ¹³C NMR Spectral Data

The ¹³C NMR spectrum will further confirm the structure and the presence of tautomers, with distinct signals for the carbonyl carbons in both forms.

Table 2: Predicted ¹³C NMR Chemical Shifts (δ) for **Ethyl 2,4-dioxoheptanoate** (in CDCl₃)

Assignment (Keto Form)	Predicted δ (ppm)	Assignment (Enol Form)	Predicted δ (ppm)
C-1 (Ester C=O)	160 - 165	C-1 (Ester C=O)	170 - 175
C-2 (C=O)	190 - 195	C-2 (C-OH)	180 - 185
C-3 (CH ₂)	45 - 50	C-3 (=CH)	95 - 100
C-4 (C=O)	200 - 205	C-4 (C=O)	195 - 200
C-5 (CH ₂)	40 - 45	C-5 (CH ₂)	30 - 35
C-6 (CH ₂)	17 - 22	C-6 (CH ₂)	17 - 22
C-7 (CH ₃)	13 - 15	C-7 (CH ₃)	13 - 15
C-1' (OCH ₂)	60 - 65	C-1' (OCH ₂)	60 - 65
C-2' (CH ₃)	14 - 16	C-2' (CH ₃)	14 - 16

Mass Spectrometry (MS) Analysis

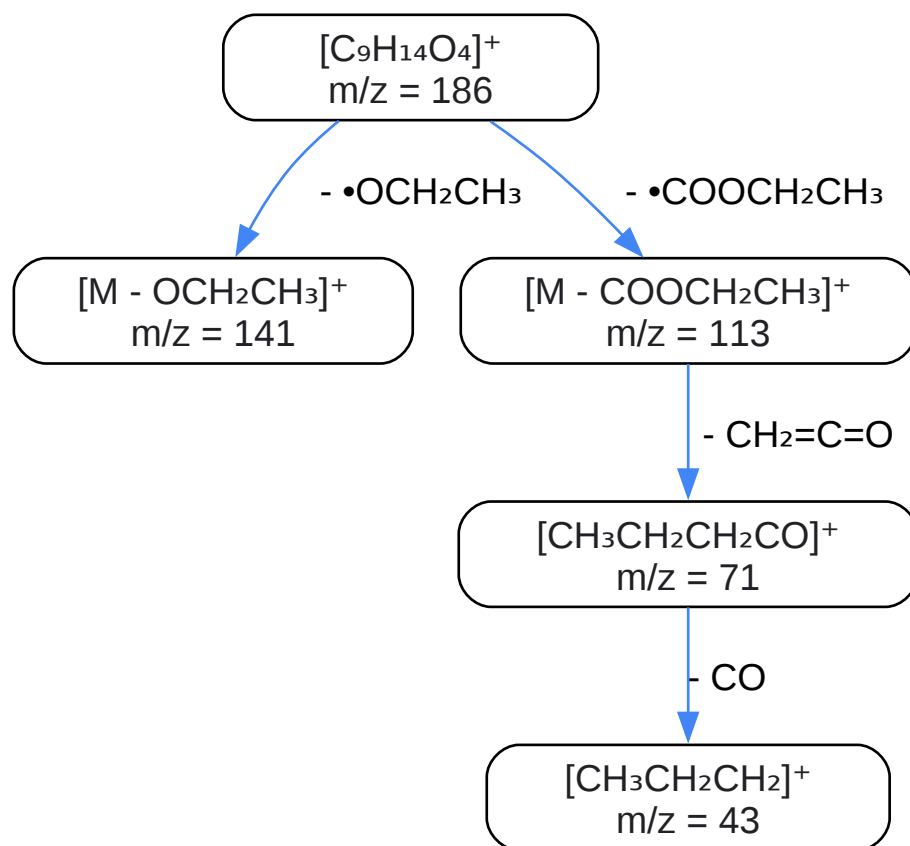
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Predicted Mass Spectrum of Ethyl 2,4-dioxoheptanoate

The electron ionization (EI) mass spectrum is expected to show a molecular ion peak ($[M]^+$) at m/z 186, corresponding to the molecular weight of the compound ($C_9H_{14}O_4$). The fragmentation pattern will be characteristic of a β -keto ester.

Table 3: Predicted Key Fragment Ions in the Mass Spectrum of **Ethyl 2,4-dioxoheptanoate**

m/z	Proposed Fragment Ion	Neutral Loss
186	$[M]^+$	-
141	$[M - OCH_2CH_3]^+$	Ethoxy radical
113	$[M - COOCH_2CH_3]^+$	Carboethoxy radical
99	$[CH_3CH_2CH_2CO-CH_2]^+$	-
71	$[CH_3CH_2CH_2CO]^+$	-
43	$[CH_3CH_2CH_2]^+$	-

Fragmentation Pathway of **Ethyl 2,4-dioxoheptanoate**[Click to download full resolution via product page](#)Caption: Predicted fragmentation pathway of **Ethyl 2,4-dioxoheptanoate**.

Comparative Analysis: Ethyl 2,4-dioxoheptanoate vs. Ethyl 2,4-dioxohexanoate

To highlight the unique spectral features of **Ethyl 2,4-dioxoheptanoate**, a comparison with a close structural analog, Ethyl 2,4-dioxohexanoate, is instructive.

Table 4: Spectroscopic Comparison

Feature	Ethyl 2,4-dioxoheptanoate	Ethyl 2,4-dioxohexanoate	Key Difference
Molecular Formula	C ₉ H ₁₄ O ₄	C ₈ H ₁₂ O ₄	Difference of a CH ₂ group.
Molecular Weight	186.21 g/mol	172.18 g/mol	Molecular ion peak will differ by 14 m/z units.
¹ H NMR (Alkyl Chain)	Signals for a propyl group (triplet, sextet, triplet)	Signals for an ethyl group (quartet, triplet)	Different splitting patterns and chemical shifts for the alkyl side chain.
¹³ C NMR (Alkyl Chain)	Three distinct signals for the propyl group	Two distinct signals for the ethyl group	One additional carbon signal for the heptanoate.

Experimental Protocols

The following are detailed, step-by-step methodologies for acquiring high-quality NMR and mass spectral data for **Ethyl 2,4-dioxoheptanoate**.

NMR Sample Preparation and Data Acquisition

- Sample Preparation:
 - Weigh approximately 5-10 mg of **Ethyl 2,4-dioxoheptanoate**.

- Dissolve the sample in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a clean, dry 5 mm NMR tube.
- ^1H NMR Acquisition:
 - Use a 400 MHz (or higher) NMR spectrometer.
 - Acquire a standard one-pulse ^1H spectrum.
 - Typical parameters: spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and 8-16 scans.
 - Process the data with Fourier transformation, phase correction, and baseline correction.
 - Reference the spectrum to the TMS signal at 0.00 ppm.
 - Integrate all signals to determine the relative number of protons.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum on the same instrument.
 - Typical parameters: spectral width of 200-250 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (typically several hundred to thousands).
 - Process the data similarly to the ^1H spectrum and reference it to the CDCl_3 solvent peak at 77.16 ppm.

Mass Spectrometry Sample Preparation and Data Acquisition

- Sample Preparation:
 - Prepare a dilute solution of **Ethyl 2,4-dioxoheptanoate** in a volatile organic solvent such as methanol or acetonitrile (approximately 1 mg/mL).

- Data Acquisition (Electron Ionization - Gas Chromatography-Mass Spectrometry - EI-GC-MS):
 - Inject a small volume (e.g., 1 μ L) of the solution into a GC-MS system.
 - Use a suitable capillary column (e.g., a non-polar column like DB-5ms).
 - Set an appropriate temperature program for the GC oven to ensure good separation.
 - The mass spectrometer should be operated in EI mode at a standard ionization energy of 70 eV.
 - Acquire data over a mass range of m/z 40-300.
 - The resulting total ion chromatogram (TIC) and the mass spectrum of the peak corresponding to **Ethyl 2,4-dioxoheptanoate** should be analyzed.

Conclusion

The comprehensive characterization of **Ethyl 2,4-dioxoheptanoate** by NMR and mass spectrometry provides a robust analytical workflow for its unambiguous identification. The presence of keto-enol tautomerism offers a unique spectroscopic signature that can be readily identified in the NMR spectra. The predicted fragmentation pattern in the mass spectrum further corroborates the structure. By following the detailed protocols outlined in this guide, researchers can confidently verify the identity and purity of this important synthetic intermediate, ensuring the integrity of their subsequent research and development efforts.

References

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